

# Application Notes and Protocols for Inverted Organic Solar Cells Utilizing ITIC-4F

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## Compound of Interest

Compound Name: ITIC-4F

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the fabrication and characterization of high-performance inverted organic solar cells (OSCs) based on the non-fullerene acceptor **ITIC-4F**. The information is intended for researchers in materials science, chemistry, and physics, as well as professionals in the drug development field who may utilize organic electronics for various applications.

## Introduction to Inverted Device Architecture with ITIC-4F

The inverted device architecture in organic solar cells offers significant advantages over the conventional structure, primarily in terms of improved device stability and the ability to use more stable metal cathodes. In this architecture, the charge collection sequence is reversed, with electrons being collected at the bottom transparent electrode and holes at the top metal electrode.

**ITIC-4F**, a derivative of the ITIC non-fullerene acceptor, has emerged as a key material in achieving high power conversion efficiencies (PCEs) in OSCs. Its favorable characteristics include a broad absorption spectrum, high electron mobility, and suitable energy levels that align well with a variety of polymer donors. The fluorination of the end groups in **ITIC-4F** leads to deeper HOMO and LUMO energy levels compared to its non-fluorinated counterpart, ITIC, which can result in higher open-circuit voltages (Voc) and improved device performance.<sup>[1][2]</sup>

When paired with wide bandgap polymer donors such as PBDB-T-SF, inverted devices incorporating **ITIC-4F** have demonstrated PCEs exceeding 13%.[\[2\]](#)

## Key Performance Parameters

The performance of inverted organic solar cells with **ITIC-4F** is evaluated based on several key metrics. The tables below summarize the performance of devices fabricated with **ITIC-4F** and various donor polymers in an inverted architecture.

### Device Performance with Various Donor Polymers

Donor Polymer	Device Architecture	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
PBDB-T-SF	ITO/ZnO/PBDB-T-SF:ITIC-4F/MoO <sub>3</sub> /Ag	0.89	18.5	74.0	13.1	<a href="#">[1]</a>
PBN-S	Glass/ITO/ZnO/PBN-S:ITIC-4F/MoO <sub>3</sub> /Ag	0.87	16.2	70.0	9.83	<a href="#">[1]</a>
PTB7-Th	Glass/ITO/ZnO/PTB7-Th:ITIC-4F/MoO <sub>3</sub> /Ag	0.81	19.8	68.0	10.9	<a href="#">[1]</a>

## Energy Level Data of Key Components

Material	HOMO (eV)	LUMO (eV)
PBDB-T-SF	-5.35	-3.50
ITIC-4F	-5.66	-4.14
ZnO	-7.6	-4.4
MoO <sub>3</sub>	-5.3	-2.3

## Experimental Protocols

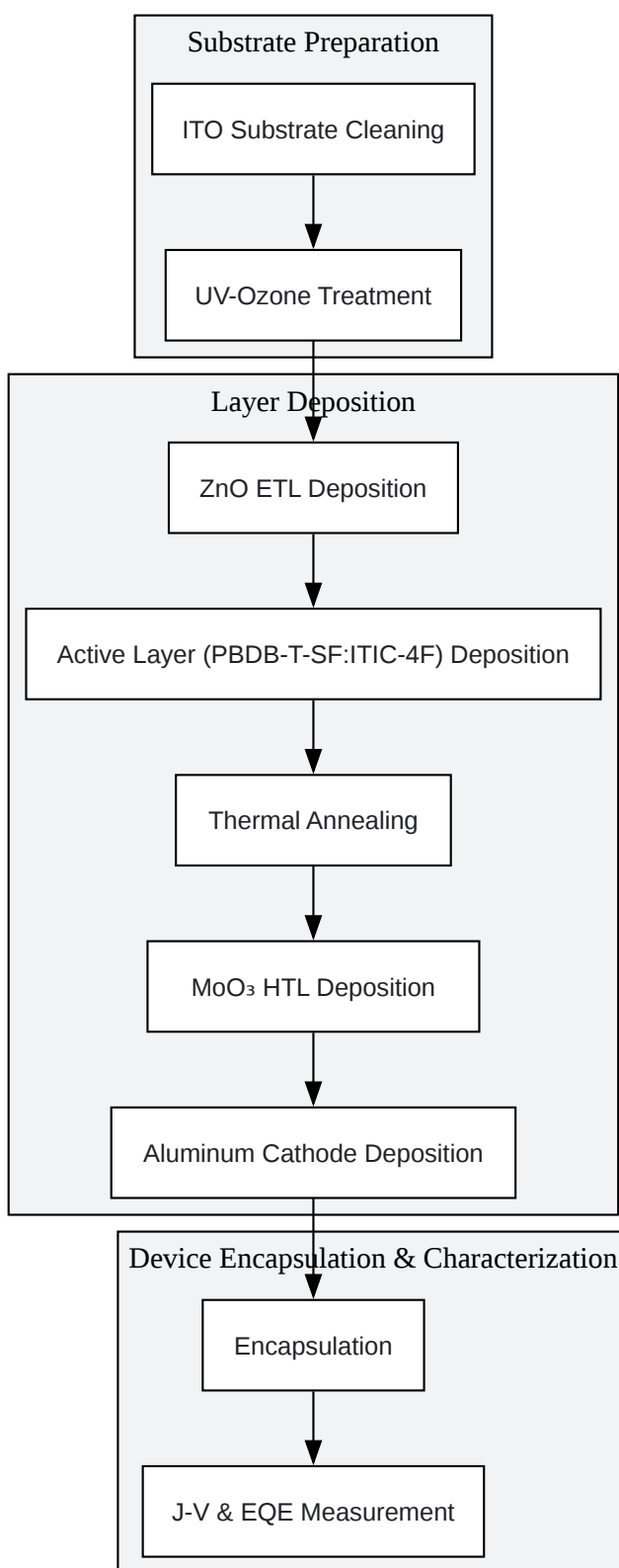
The following sections provide detailed protocols for the fabrication and characterization of a high-performance inverted organic solar cell using PBDB-T-SF as the donor and **ITIC-4F** as the acceptor.

## Materials and Solution Preparation

- Substrates: Patterned indium tin oxide (ITO) coated glass substrates with a sheet resistance of <15  $\Omega$ /sq.
- Donor Polymer: PBDB-T-SF (available from various suppliers).
- Acceptor: **ITIC-4F** (available from various suppliers).
- Electron Transport Layer (ETL): Zinc Oxide (ZnO) nanoparticle solution.
- Hole Transport Layer (HTL): Molybdenum(VI) oxide (MoO<sub>3</sub>).
- Solvent: Chlorobenzene (CB) and 1,8-diiodooctane (DIO) as a solvent additive.
- Active Layer Solution:
  - Dissolve PBDB-T-SF and **ITIC-4F** in a 1:1 weight ratio in chlorobenzene to achieve a total concentration of 16 mg/mL.
  - Add 0.5% v/v of 1,8-diiodooctane (DIO) to the solution.
  - Stir the solution on a hotplate at 50°C for at least 2 hours in a nitrogen-filled glovebox.

## Device Fabrication Workflow

The fabrication process follows a series of sequential deposition steps, as illustrated in the workflow diagram below.



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**Figure 1:** Experimental workflow for device fabrication.

## Protocol:

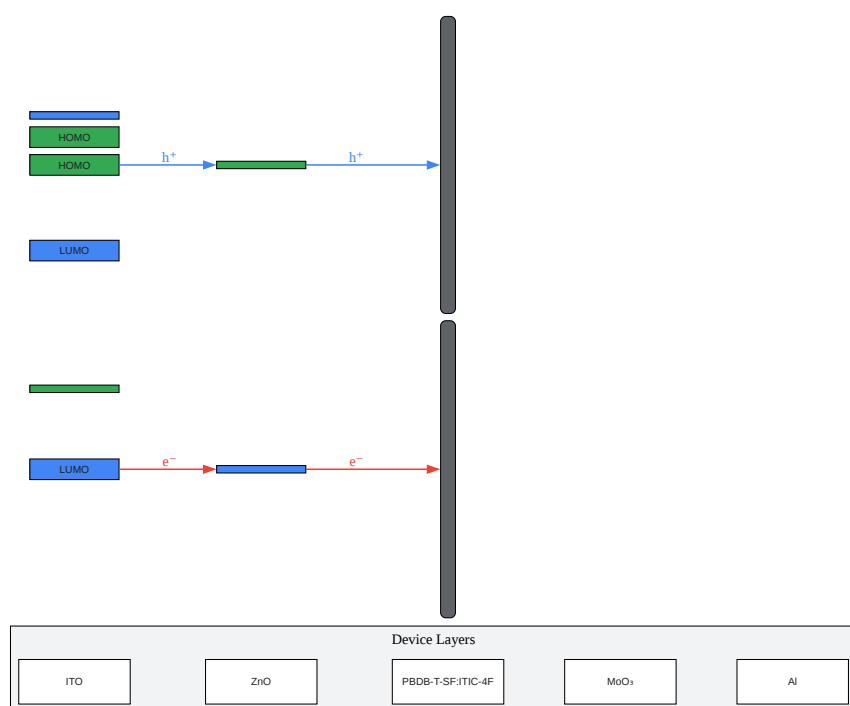
- Substrate Cleaning:
  - Sequentially sonicate the ITO substrates in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
  - Dry the substrates with a nitrogen gun.
  - Treat the substrates with UV-ozone for 15 minutes immediately before use.
- ZnO Electron Transport Layer (ETL) Deposition:
  - Spin-coat the ZnO nanoparticle solution onto the cleaned ITO substrates at 3000 rpm for 30 seconds.
  - Anneal the substrates at 150°C for 20 minutes in air.
  - Transfer the substrates into a nitrogen-filled glovebox.
- Active Layer Deposition:
  - Spin-coat the prepared PBDB-T-SF:**ITIC-4F** solution onto the ZnO layer at 2000 rpm for 40 seconds. The resulting film thickness should be approximately 100 nm.
- Thermal Annealing:
  - Anneal the active layer films at 100°C for 10 minutes on a hotplate inside the glovebox.
- MoO<sub>3</sub> Hole Transport Layer (HTL) and Aluminum (Al) Cathode Deposition:
  - Transfer the substrates to a thermal evaporator with a base pressure of  $< 1 \times 10^{-6}$  Torr.
  - Thermally evaporate MoO<sub>3</sub> (10 nm) at a rate of 0.1 Å/s.
  - Subsequently, thermally evaporate Aluminum (Al, 100 nm) at a rate of 1-2 Å/s to define the device area (typically 0.04 - 0.1 cm<sup>2</sup>).

## Device Characterization

- Current Density-Voltage (J-V) Measurement:
  - Use a solar simulator with an AM 1.5G spectrum at 100 mW/cm<sup>2</sup> illumination.
  - Measure the J-V characteristics using a source meter.
  - Extract key parameters: Voc, Jsc, FF, and PCE.
- External Quantum Efficiency (EQE) Measurement:
  - Use a dedicated EQE system with a monochromatic light source and a lock-in amplifier.
  - Measure the EQE spectrum over a wavelength range of 300-900 nm.
  - Integrate the EQE spectrum with the AM 1.5G solar spectrum to calculate the Jsc and verify the J-V measurements.

## Signaling Pathways and Energy Level Diagram

The operation of the inverted organic solar cell is governed by the energy level alignment of the different layers, which facilitates efficient charge generation, separation, and collection.



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**Figure 2:** Energy level diagram of the inverted device.



Upon photoexcitation in the active layer, excitons (bound electron-hole pairs) are generated. These excitons diffuse to the donor-acceptor interface (PBDB-T-SF/**ITIC-4F**) where charge separation occurs. The electrons are injected into the LUMO of **ITIC-4F** and transported through the ZnO ETL to the ITO electrode. Simultaneously, holes are transferred to the HOMO of PBDB-T-SF and transported through the MoO<sub>3</sub> HTL to the Aluminum cathode. The energy level cascade facilitates efficient charge extraction and minimizes recombination losses, leading to high device performance.

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## References

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